

Physical and chemical properties of Methyl 14methylpentadecanoate

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Compound of Interest

Compound Name: Methyl 14-methylpentadecanoate

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An In-Depth Technical Guide to Methyl 14methylpentadecanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 14-methylpentadecanoate, an anteiso-branched chain fatty acid methyl ester, is a molecule of growing interest within the scientific community. Its presence in various natural sources and its potential biological activities make it a subject of investigation for applications ranging from antimicrobial agent development to novel therapeutic strategies. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, purification, analysis, and known biological activities of **Methyl 14-methylpentadecanoate**, tailored for a scientific audience.

Physical and Chemical Properties

Methyl 14-methylpentadecanoate is a saturated fatty acid methyl ester. Its core physical and chemical properties are summarized in the table below, providing a foundational dataset for researchers.



Property	Value	Reference
Molecular Formula	C17H34O2	[1]
Molecular Weight	270.45 g/mol	[1]
CAS Number	5129-60-2	[1]
Appearance	Colorless liquid (estimated)	[2]
Boiling Point	311.00 to 312.00 °C at 760.00 mm Hg (estimated)	[2]
Vapor Pressure	0.001000 mmHg at 25.00 °C (estimated)	[2]
Flash Point	291.00 °F (144.10 °C) (estimated)	[2]
logP (o/w)	7.253 (estimated)	[2]
Water Solubility	0.01354 mg/L at 25 °C (estimated)	[2]
Solubility in Organic Solvents	Soluble in ethanol and chloroform.	

Synthesis and Purification

The synthesis of **Methyl 14-methylpentadecanoate** can be achieved through two primary routes: direct esterification of 14-methylpentadecanoic acid or transesterification of triglycerides containing this fatty acid.

Experimental Protocol: Synthesis via Esterification of 14-methylpentadecanoic Acid

This protocol describes a general method for the acid-catalyzed esterification of a fatty acid.

Materials:

• 14-methylpentadecanoic acid



- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether or hexane
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- · Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 1 gram of 14-methylpentadecanoic acid in 20 mL of anhydrous methanol.
- Slowly add 0.5 mL of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and add 50 mL of diethyl ether or hexane.
- Wash the organic layer sequentially with 20 mL of water, 20 mL of saturated sodium bicarbonate solution, and finally with 20 mL of brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution to remove the drying agent.



 Remove the solvent using a rotary evaporator to yield the crude Methyl 14methylpentadecanoate.

Experimental Protocol: Purification by Column Chromatography

The crude product can be purified using silica gel column chromatography.

Materials:

- Silica gel (60-120 mesh)
- Hexane
- · Ethyl acetate
- Glass column
- Collection tubes

Procedure:

- Prepare a slurry of silica gel in hexane and pack it into a glass column.
- Dissolve the crude **Methyl 14-methylpentadecanoate** in a minimal amount of hexane.
- Load the sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 100% hexane and gradually increasing the polarity with ethyl acetate).
- Collect fractions and monitor them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **Methyl 14-methylpentadecanoate**.





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Synthesis and Purification Workflow for **Methyl 14-methylpentadecanoate**.

Spectroscopic Analysis Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed 1H and 13C NMR data for **Methyl 14-methylpentadecanoate** is crucial for its structural confirmation. While a complete, assigned spectrum from a single source is not readily available in the public domain, typical chemical shifts for similar fatty acid methyl esters can be predicted.

Predicted ¹H NMR (CDCl₃):

- δ 3.67 (s, 3H, -OCH₃)
- δ 2.30 (t, 2H, -CH₂-COO-)
- δ 1.62 (m, 2H, -CH₂-CH₂-COO-)
- δ 1.50 (m, 1H, -CH(CH₃)₂)
- δ 1.25 (br s, 20H, -(CH₂)₁₀-)
- δ 0.86 (d, 6H, -CH(CH₃)₂)

Predicted ¹³C NMR (CDCl₃):

- δ 174.4 (-COO-)
- δ 51.4 (-OCH₃)



- δ 38.9 (-CH₂-CH(CH₃)₂)
- δ 34.1 (-CH₂-COO-)
- δ 29.7 29.1 (-(CH₂)_n-)
- δ 27.9 (-CH(CH₃)₂)
- δ 24.9 (-CH₂-CH₂-COO-)
- δ 22.7 (-CH(CH₃)₂)

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is a standard technique for the analysis of fatty acid methyl esters. The electron ionization (EI) mass spectrum of **Methyl 14-methylpentadecanoate** is characterized by specific fragmentation patterns.

Key Fragmentation Ions (m/z):

- M+ (270.3): Molecular ion
- 227: [M 43]⁺, loss of the isopropyl group
- 74: McLafferty rearrangement product, characteristic of methyl esters

Experimental Protocol: GC-MS Analysis

This protocol outlines a general procedure for the GC-MS analysis of FAMEs.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for FAME analysis (e.g., DB-23, HP-88, or similar polar column)

GC Conditions:

• Injector Temperature: 250 °C



Oven Temperature Program:

Initial temperature: 100 °C, hold for 2 min

Ramp: 10 °C/min to 240 °C

Hold at 240 °C for 10 min

Carrier Gas: Helium at a constant flow rate of 1 mL/min

Injection Mode: Split (e.g., 50:1) or splitless, depending on concentration

MS Conditions:

• Ion Source Temperature: 230 °C

Ionization Mode: Electron Ionization (EI) at 70 eV

Mass Range: m/z 40-500

Sample Preparation:

- The purified **Methyl 14-methylpentadecanoate** is dissolved in a suitable volatile solvent (e.g., hexane or dichloromethane) to a concentration of approximately 1 mg/mL.
- An internal standard can be added for quantitative analysis.
- 1 μL of the sample is injected into the GC-MS system.

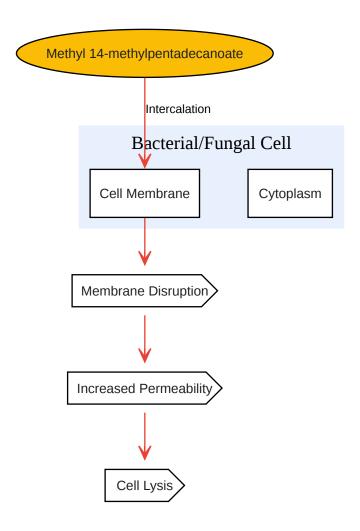
Biological Activities and Potential Applications

Methyl 14-methylpentadecanoate has been reported to possess antimicrobial and antifungal properties. While the exact mechanisms of action are not fully elucidated for this specific molecule, the broader class of fatty acids and their esters are known to exert their effects through various mechanisms.

Antimicrobial and Antifungal Activity



Studies have shown that branched-chain fatty acids can exhibit inhibitory activity against a range of bacteria and fungi. The proposed mechanisms often involve the disruption of the cell membrane's integrity, leading to increased permeability and eventual cell lysis. The lipophilic nature of the fatty acid chain allows it to intercalate into the lipid bilayer of microbial cell membranes.



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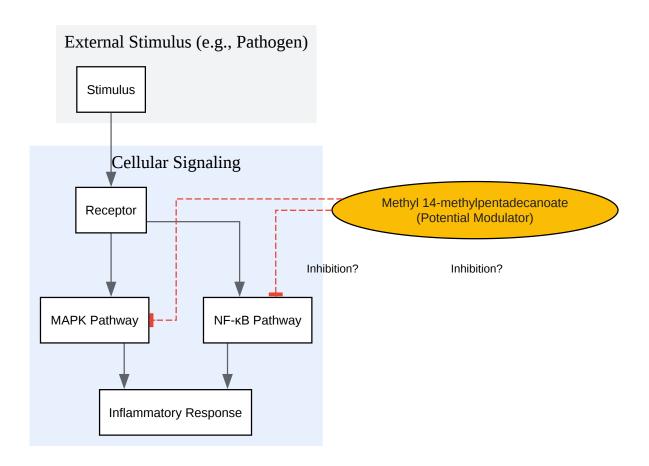
Proposed Antimicrobial Mechanism of Action.

Potential in Drug Development

The biological activities of **Methyl 14-methylpentadecanoate** suggest its potential as a lead compound in drug development, particularly in the area of infectious diseases. Further research is warranted to explore its efficacy, safety profile, and mechanism of action in more detail.



While direct evidence is limited, other fatty acids have been shown to modulate inflammatory signaling pathways, such as the NF-kB and MAPK pathways. It is plausible that **Methyl 14-methylpentadecanoate** could have similar immunomodulatory effects, which could be relevant for the development of anti-inflammatory drugs.



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Potential Modulation of Inflammatory Signaling Pathways.

Conclusion

Methyl 14-methylpentadecanoate is a fatty acid methyl ester with defined physical and chemical properties and potential biological activities that merit further investigation. This technical guide provides a solid foundation for researchers and drug development professionals by summarizing its key characteristics and providing detailed experimental approaches for its synthesis, purification, and analysis. Future research should focus on



elucidating the specific molecular mechanisms underlying its biological effects and exploring its therapeutic potential in greater detail.

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